

# PyClock: A Technical Guide for Advanced Peptide Synthesis

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## Compound of Interest

Compound Name: *Chlorotripyrrolidinophosphonium hexafluorophosphate*

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This document provides a comprehensive technical overview of PyClock, also known as (6-Chlorobenzotriazol-1-yloxy)trypyrrrolidinophosphonium hexafluorophosphate. PyClock is a highly efficient phosphonium salt-based coupling reagent utilized in both solution-phase and solid-phase peptide synthesis (SPPS). Its enhanced reactivity makes it particularly suitable for the synthesis of complex peptides, including those containing sterically hindered amino acids.[\[1\]](#)

## Core Physical and Chemical Properties

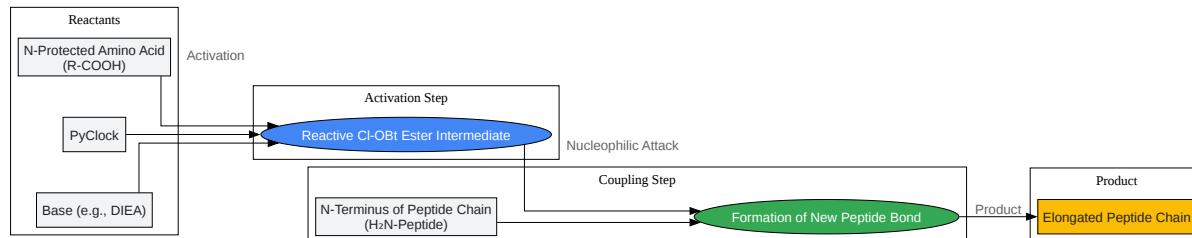
PyClock is the 6-chloro analog of PyBOP and functions by generating a more reactive Cl-OBT activated ester.[\[2\]](#) This heightened reactivity stems from the increased acidity of 6-chloro-1-hydroxybenzotriazole (Cl-HOBt) as compared to standard 1-hydroxybenzotriazole (HOBt).[\[2\]](#) The key physical and chemical properties of PyClock are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	$C_{18}H_{27}ClF_6N_6OP_2$	[3]
Molecular Weight	554.84 g/mol	[1]
CAS Number	893413-42-8	[3]
Appearance	White to light yellow powder or crystals	[4]
Melting Point	118-120 °C	[3]
Boiling Point	449.7 °C at 760 mmHg	[3]
Density	1.13 g/cm³	[3]
Solubility	N/A	[3]
Storage Temperature	2-8 °C	[2][3]
Assay	≥98.0% (HPLC)	[2]

## Mechanism of Action in Peptide Coupling

PyClock facilitates the formation of an amide bond between the carboxyl group of an incoming amino acid and the free amine of the growing peptide chain. The reaction proceeds via the formation of a highly reactive 6-chloro-1-benzotriazolyl (Cl-OBt) ester intermediate. A key advantage of PyClock is that, unlike iminium-based reagents, excess reagent does not lead to the unwanted end-capping of the peptide chain.[2]

Below is a diagram illustrating the general workflow of an amide bond formation facilitated by PyClock.



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PyClock-mediated amide bond formation.

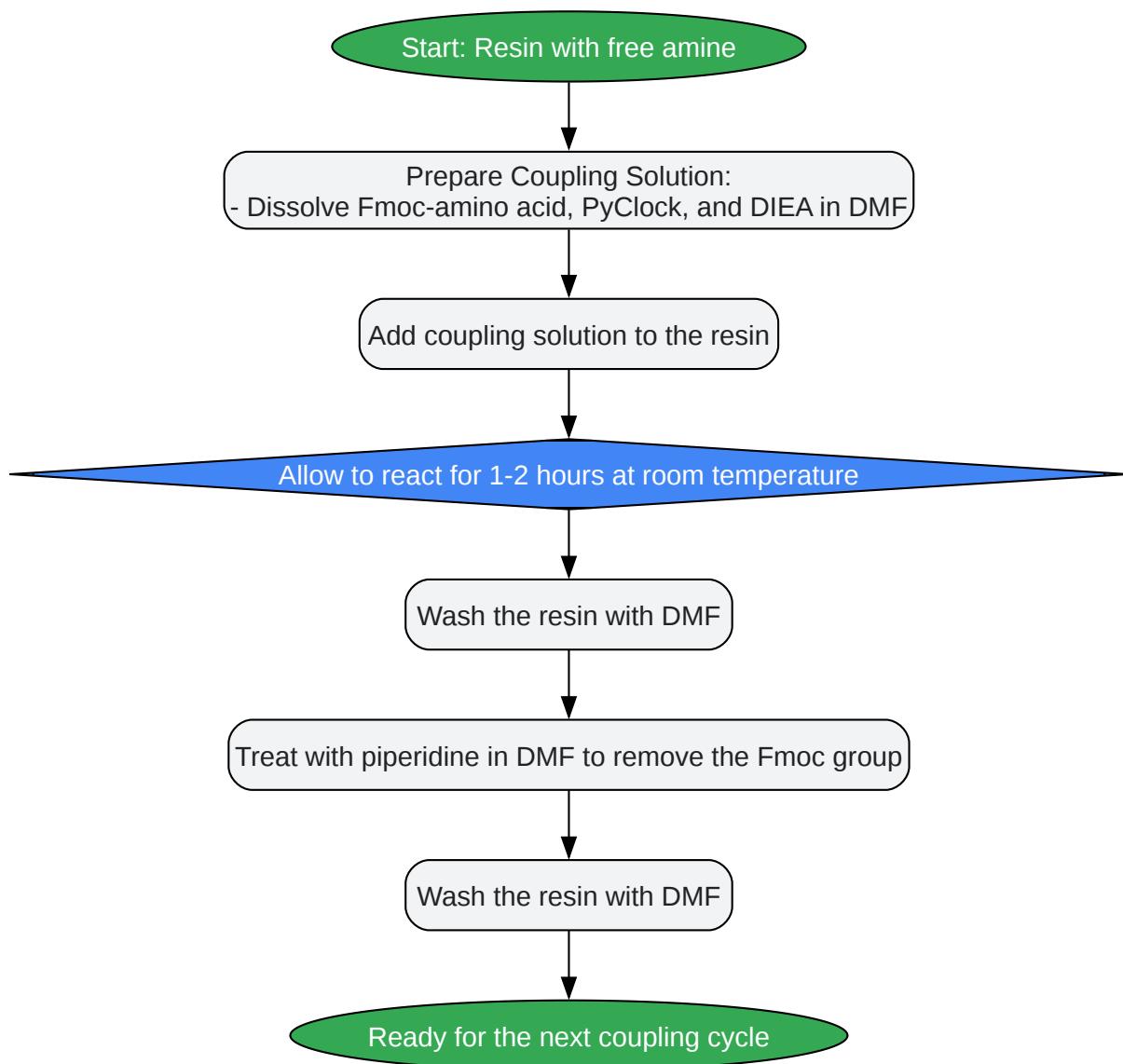
## Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the use of PyClock in a standard Fmoc-based solid-phase peptide synthesis workflow. Exact quantities and reaction times may need to be optimized based on the specific amino acids and peptide sequence.

### Materials:

- Fmoc-protected amino acid
- PyClock
- Base (e.g., N,N-Diisopropylethylamine - DIEA)
- Peptide synthesis grade solvent (e.g., N,N-Dimethylformamide - DMF)
- Resin with a free amine group

## Workflow:

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General workflow for an SPPS coupling cycle using PyClock.

### Detailed Steps:

- Resin Swelling: Swell the resin in DMF for 30 minutes in a reaction vessel.
- Coupling Solution Preparation: In a separate vial, dissolve the Fmoc-protected amino acid (typically 3-5 equivalents relative to the resin substitution), PyClock (3-5 equivalents), and a base such as DIEA (6-10 equivalents) in DMF.
- Activation: Allow the coupling solution to pre-activate for 1-5 minutes.
- Coupling Reaction: Add the activated coupling solution to the swollen resin. Agitate the mixture at room temperature for 1-2 hours.
- Washing: After the coupling reaction, drain the reaction vessel and wash the resin thoroughly with DMF to remove excess reagents and byproducts.
- Fmoc Deprotection: To prepare for the next coupling cycle, treat the resin with a solution of 20% piperidine in DMF to remove the Fmoc protecting group from the newly added amino acid. This typically takes 10-20 minutes.
- Final Washing: Wash the resin again with DMF to remove residual piperidine. The resin is now ready for the next amino acid coupling cycle.

## Signaling Pathways and Biological Activity

As a synthetic coupling reagent, PyClock's function is to facilitate chemical reactions, specifically the formation of amide bonds. It is not designed to have direct biological activity or to interact with biological signaling pathways. Therefore, the concept of a "signaling pathway" in a biological context is not applicable to PyClock itself. Any biological activity observed would be attributed to the peptide or molecule being synthesized.

## Applications in Research and Development

The enhanced reactivity and efficiency of PyClock make it a valuable tool in several areas of research and drug development:

- Synthesis of Difficult Peptide Sequences: PyClock is particularly effective in coupling sterically hindered amino acids, which can be challenging with other reagents.[\[1\]](#)

- Cyclization of Peptides: Its efficiency is advantageous in intramolecular reactions, such as peptide cyclization.
- Protein Conjugation: PyClock has been used in the construction of biosensors by attaching proteins to transducers, demonstrating a significant increase in attachment efficiency compared to other methods.[\[1\]](#)
- Pharmaceutical Development: It is utilized in the synthesis of peptide-based drug candidates.[\[3\]](#)

## Safety Information

- Hazard Codes: Xi (Irritant)
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

It is recommended to handle PyClock in a well-ventilated area and to use appropriate personal protective equipment.

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## References

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